

# An In-depth Technical Guide to the Physicochemical Properties of Tricaprylyl Citrate

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## Compound of Interest

Compound Name: *Tricaprylyl citrate*

Cat. No.: *B12752589*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight and related physicochemical properties of **Tricaprylyl citrate**. The information is curated for professionals in research, scientific, and drug development fields, presenting data in a structured and accessible format. This guide includes detailed experimental protocols and mandatory visualizations to facilitate a deeper understanding of this compound.

## Physicochemical Data of Tricaprylyl Citrate

**Tricaprylyl citrate** is a triester of citric acid and caprylyl alcohol. It is primarily used in the cosmetics industry as an emollient and skin conditioning agent. A summary of its key quantitative data is presented in Table 1.

Property	Value	Source(s)
Molecular Weight	528.76 g/mol	[1]
Molecular Formula	C <sub>30</sub> H <sub>56</sub> O <sub>7</sub>	[1]
CAS Number	16502-99-1	[1]
Appearance	Colorless liquid	[1]
Solubility	Insoluble in water	[1]
Stability	Stable under normal conditions; easily hydrolyzed under strong acid or alkali conditions.	[1]

## Experimental Protocols

### Determination of Molecular Weight

The molecular weight of **Tricaprylyl citrate** can be determined using standard analytical techniques such as mass spectrometry and size-exclusion chromatography.

#### 1. Mass Spectrometry Protocol (General Method for Large Esters)

- Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap mass analyzer, coupled with an electrospray ionization (ESI) source is suitable for this analysis.
- Sample Preparation:
  - Prepare a stock solution of **Tricaprylyl citrate** in a compatible organic solvent (e.g., methanol, acetonitrile) at a concentration of approximately 1 mg/mL.
  - Dilute the stock solution to a final concentration of 1-10 µg/mL with the mobile phase solvent.
  - Filter the final solution through a 0.22 µm syringe filter to remove any particulate matter.

- Mass Spectrometry Analysis:

- Set the ESI source to positive ion mode.
- Infuse the sample solution into the mass spectrometer at a flow rate of 5-10  $\mu\text{L}/\text{min}$ .
- Acquire mass spectra over a mass-to-charge ( $m/z$ ) range that includes the expected molecular ion, for instance,  $m/z$  100-1000.
- The molecular weight is determined from the  $m/z$  of the protonated molecule  $[\text{M}+\text{H}]^+$  or other adducts (e.g.,  $[\text{M}+\text{Na}]^+$ ).

## 2. Size-Exclusion Chromatography (SEC) Protocol (General Method)

- Instrumentation: A high-performance liquid chromatography (HPLC) system equipped with a refractive index (RI) or a light scattering detector and a size-exclusion column suitable for the analysis of organic-soluble molecules.
- Column Selection: Choose a column with a pore size appropriate for the molecular weight range of **Tricaprylyl citrate** (around 500 Da). A column with a 100 Å pore size is a common choice for this range.
- Mobile Phase: A solvent in which **Tricaprylyl citrate** is soluble and that is compatible with the column packing material, such as tetrahydrofuran (THF) or chloroform.
- Calibration:
  - Prepare a series of molecular weight standards (e.g., polystyrene or polyethylene glycol standards) with known molecular weights that bracket the expected molecular weight of **Tricaprylyl citrate**.
  - Inject each standard and record its retention time.
  - Create a calibration curve by plotting the logarithm of the molecular weight versus the retention time.
- Sample Analysis:

- Dissolve a known concentration of **Tricaprylyl citrate** in the mobile phase.
- Inject the sample onto the SEC column.
- Determine the retention time of the **Tricaprylyl citrate** peak.
- Calculate the molecular weight of **Tricaprylyl citrate** using the calibration curve.

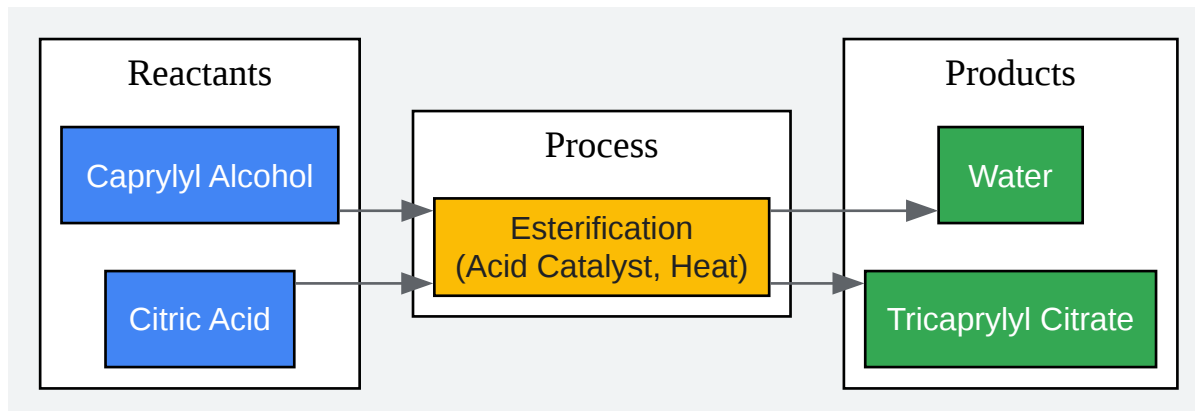
## Synthesis of Tricaprylyl Citrate

**Tricaprylyl citrate** is synthesized via the esterification of citric acid with caprylyl alcohol (1-octanol).

- Reaction: Citric Acid + 3 Caprylyl Alcohol → **Tricaprylyl citrate** + 3 H<sub>2</sub>O
- Procedure:
  - Combine citric acid and a molar excess of caprylyl alcohol in a reaction flask.
  - Add an acid catalyst, such as p-toluenesulfonic acid or sulfuric acid.
  - Heat the mixture under reflux, typically at a temperature between 120-180°C.
  - Continuously remove the water produced during the reaction using a Dean-Stark apparatus to drive the equilibrium towards the product side.
  - Monitor the reaction progress by measuring the acid value of the reaction mixture. The reaction is considered complete when the acid value drops below a predetermined level.
  - After completion, cool the mixture and neutralize the acid catalyst with a base (e.g., sodium bicarbonate solution).
  - Wash the organic layer with water to remove any remaining catalyst and unreacted citric acid.
  - Remove the excess caprylyl alcohol and any residual water by vacuum distillation.
  - The final product is purified to yield **Tricaprylyl citrate**.

## Visualizations

### Synthesis of Tricaprylyl Citrate

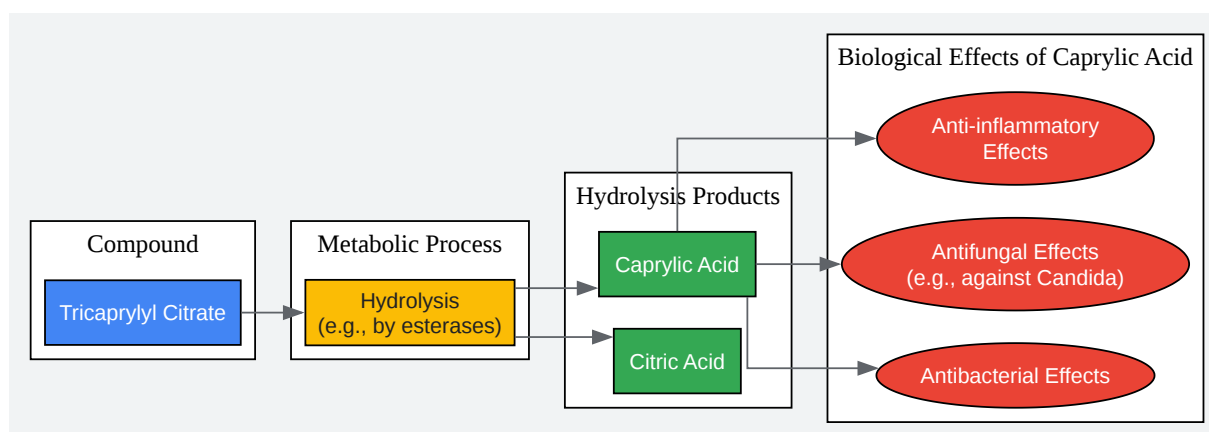


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Caption: Synthesis pathway of **Tricaprylyl citrate** via esterification.

### Potential Biological Pathway of Tricaprylyl Citrate via Hydrolysis

While **Tricaprylyl citrate** itself does not have a known direct signaling pathway, it can be hydrolyzed into citric acid and caprylic acid. Caprylic acid is known to possess several biological activities. The following diagram illustrates this logical relationship.



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Caption: Potential downstream biological effects of **Tricaprylyl citrate**.

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## References

- 1. getlabtest.com [getlabtest.com]
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